

# Application Notes and Protocols for PYR14-TFSI in High-Temperature Lithium Batteries

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## Compound of Interest

Compound Name: PYR14-TFSI

Cat. No.: B1250298

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These application notes provide a comprehensive guide for the utilization of N-butyl-N-methylpyrrolidinium bis(trifluoromethanesulfonyl)imide (**PYR14-TFSI**) as an electrolyte component in high-temperature lithium-ion batteries. This document outlines the key physicochemical properties, detailed experimental protocols for electrolyte preparation and cell assembly, and standard procedures for electrochemical characterization.

## Introduction to PYR14-TFSI for High-Temperature Applications

**PYR14-TFSI** is a hydrophobic ionic liquid renowned for its high thermal stability, wide electrochemical window, and non-flammability, making it a promising electrolyte candidate for lithium-ion batteries operating at elevated temperatures (typically  $>60^{\circ}\text{C}$ ). Conventional carbonate-based electrolytes are prone to volatility and flammability, posing significant safety risks at higher temperatures. **PYR14-TFSI**-based electrolytes can mitigate these issues, enabling safer and more stable battery performance in demanding environments.

## Physicochemical and Electrochemical Properties

The following tables summarize the key quantitative data for **PYR14-TFSI**-based electrolytes. These values are compiled from various studies and can be used for comparison and as a baseline for new electrolyte formulations.

Table 1: Physicochemical Properties of **PYR14-TFSI** Based Electrolytes

Property	Value	Temperature (°C)	Notes
Ionic Conductivity			
Neat PYR14-TFSI	~2.0 mS/cm	20	[1]
Neat PYR14-TFSI	~7.0 mS/cm	60	[1]
1 M LiTFSI in PYR14-TFSI	Varies with LiTFSI concentration	Ambient	[2][3]
Thermal Stability			
Onset of Decomposition	~350-385 °C	-	For neat PYR14-TFSI. [1]
With LiTFSI	>300 °C	-	[4]
Electrochemical Stability Window			
Anodic Limit	~5 V vs. Li/Li+	Room Temperature	[5]
Cathodic Limit	Reversible Li plating/stripping	Room Temperature	[6]

Table 2: Electrochemical Performance of Lithium Batteries with **PYR14-TFSI** Electrolytes at High Temperatures

Cell Configuration	Temperature (°C)	C-Rate	Initial Discharge Capacity	Cycle Life	Reference
Li/LiFePO4	40	0.2C	~140 mAh/g	-	[5]
Li/LiCoO2	100	-	-	Stable for 500 cycles	[5]
Graphite/LNMO	55	0.5C	-	>99.5% Coulombic Efficiency over 1000 cycles	[7]

## Experimental Protocols

This section provides detailed, step-by-step protocols for key experiments involving **PYR14-TFSI**-based electrolytes for high-temperature lithium batteries.

### Protocol for Electrolyte Preparation (1 M LiTFSI in PYR14-TFSI)

Materials:

- N-butyl-N-methylpyrrolidinium bis(trifluoromethanesulfonyl)imide (**PYR14-TFSI**), battery grade
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI), battery grade, dried under vacuum at 120°C for 24 hours
- Anhydrous solvent (e.g., acetonitrile) for transfer, if necessary
- Argon-filled glovebox with O2 and H2O levels < 1 ppm

Equipment:

- Analytical balance

- Volumetric flask
- Magnetic stirrer and stir bar
- Spatula
- Pipettes

#### Procedure:

- Transfer the required amounts of **PYR14-TFSI** and dried LiTFSI into an argon-filled glovebox.
- Calculate the mass of LiTFSI and the volume of **PYR14-TFSI** needed to achieve a 1 M concentration.
- Accurately weigh the LiTFSI and transfer it to a volumetric flask.
- Add the calculated volume of **PYR14-TFSI** to the volumetric flask.
- Add a magnetic stir bar to the flask.
- Stir the mixture on a magnetic stirrer until the LiTFSI is completely dissolved. This may take several hours. Gentle heating (e.g., 40-50°C) can be applied to expedite dissolution.
- Once fully dissolved, store the electrolyte in a tightly sealed container inside the glovebox.

## Protocol for CR2032 Coin Cell Assembly for High-Temperature Testing

#### Materials:

- Cathode (e.g., LiFePO<sub>4</sub> coated on aluminum foil)
- Anode (e.g., Lithium metal foil)
- Separator (e.g., glass fiber or polypropylene)

- **PYR14-TFSI** based electrolyte
- CR2032 coin cell components (case, spacer, spring, gasket)

Equipment:

- Coin cell crimper
- Tweezers
- Pipette
- Vacuum oven

Procedure:

- Dry all cell components, including the cathode, separator, and coin cell parts, in a vacuum oven at an appropriate temperature (e.g., 80-120°C) for at least 12 hours to remove moisture.
- Transfer all dried components and the prepared electrolyte into an argon-filled glovebox.
- Place the cathode into the bottom case of the coin cell.
- Add a few drops of the **PYR14-TFSI** electrolyte onto the cathode surface to ensure good wetting.
- Place the separator on top of the wetted cathode.
- Add another few drops of electrolyte onto the separator.
- Place the lithium metal anode on top of the separator.
- Add a spacer disc and then the spring.
- Carefully place the gasket and the top cap.
- Crimp the coin cell using the coin cell crimper to ensure a hermetic seal.

- Let the assembled cell rest for several hours before testing to ensure complete electrolyte wetting of the electrodes.

## Protocol for Electrochemical Impedance Spectroscopy (EIS) at High Temperatures

### Equipment:

- Potentiostat with EIS capability
- Temperature-controlled chamber or oven
- Assembled coin cell

### Procedure:

- Place the assembled coin cell in the temperature-controlled chamber and connect it to the potentiostat.
- Set the desired high temperature (e.g., 60°C, 80°C, or 100°C) and allow the cell to equilibrate for at least 1 hour.<sup>[5]</sup>
- Set the EIS parameters on the potentiostat software. A typical frequency range is 100 kHz to 10 mHz with an AC amplitude of 5-10 mV.<sup>[8]</sup>
- Run the EIS measurement at the open-circuit voltage (OCV) of the cell.
- The resulting Nyquist plot can be used to analyze the different impedance contributions within the battery, such as electrolyte resistance, charge transfer resistance, and solid electrolyte interphase (SEI) resistance.<sup>[8][9]</sup>

## Protocol for Cyclic Voltammetry (CV)

### Equipment:

- Potentiostat
- Temperature-controlled chamber

- Assembled three-electrode or two-electrode cell

Procedure:

- Place the cell in the temperature-controlled chamber and allow it to reach the desired temperature.
- Set the CV parameters, including the vertex potentials (voltage window), scan rate (e.g., 0.1 mV/s to 50 mV/s), and number of cycles.[\[1\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)
- The voltage window should be set within the electrochemical stability window of the electrolyte and the active materials.
- Run the CV to investigate the redox behavior of the electrode materials at high temperatures.

## Protocol for Long-Term Galvanostatic Cycling at High Temperatures

Equipment:

- Battery cycler
- Temperature-controlled chamber

Procedure:

- Place the assembled coin cell in the temperature-controlled chamber and connect it to the battery cycler.
- Set the desired temperature and allow the cell to stabilize.
- Set the galvanostatic cycling parameters:
  - Charge and discharge current (C-rate, e.g., C/10, C/5, 1C).[\[5\]](#)
  - Upper and lower voltage cut-offs.

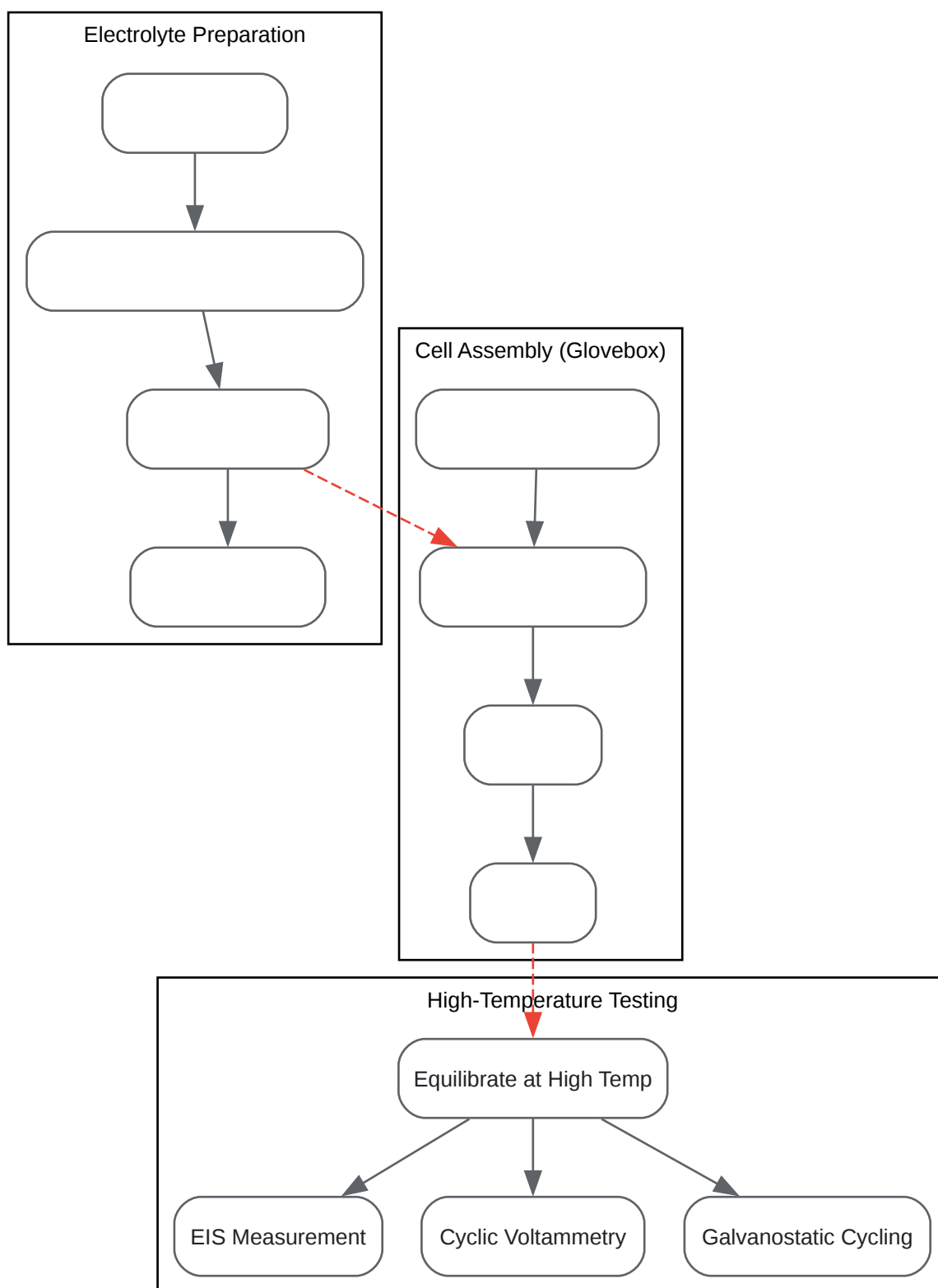
- Number of cycles.
- Start the cycling test. The capacity retention and coulombic efficiency over a large number of cycles will determine the long-term stability of the battery with the **PYR14-TFSI** electrolyte at high temperatures.

## Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **PYR14-TFSI** in high-temperature lithium batteries.

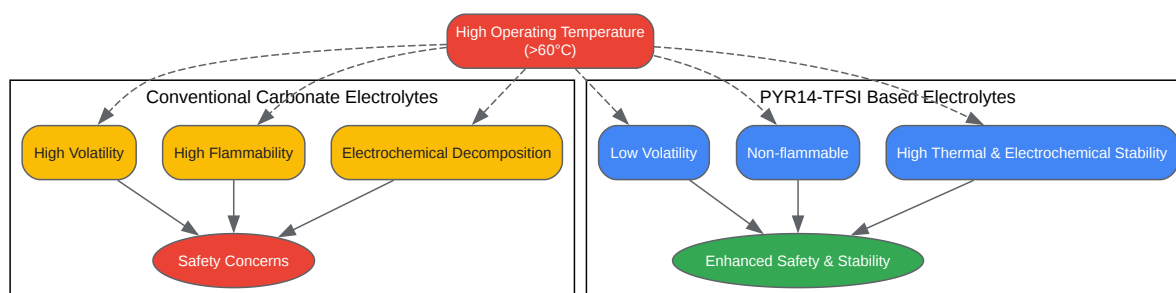
Caption: Molecular structures of the PYR14<sup>+</sup> cation and TFSI<sup>-</sup> anion.





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Caption: Experimental workflow for high-temperature battery testing.



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Caption: Logical relationship of **PYR14-TFSI** benefits at high temperatures.

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